3-Chloropyridazine hydrochloride chemical properties

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Compound of Interest	
Compound Name:	*3-Chloropyridazine hydrochloride*
CAS No.:	*856847-77-3*
Cat. No.:	*B1521817*

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An In-depth Technical Guide to **3-Chloropyridazine Hydrochloride**: Properties, Synthesis, and Applications for Drug Development Professionals

Abstract

As a pivotal heterocyclic intermediate, **3-Chloropyridazine hydrochloride** serves as a fundamental building block in the landscape of modern medicinal chemistry. Its unique electronic properties and reactive chloro-substituent make it an invaluable scaffold for the synthesis of complex molecular architectures targeting a wide array of biological pathways. This guide provides a comprehensive overview of its chemical properties, spectroscopic profile, synthesis, reactivity, and applications, with a focus on providing actionable insights for researchers and scientists in drug discovery and development.

Core Chemical and Physical Properties

3-Chloropyridazine hydrochloride is the salt form of 3-Chloropyridazine, often supplied in this manner to improve stability and handling. For most synthetic applications, the free base is generated in situ or used directly, where the hydrochloride is neutralized by a base in the reaction mixture. The fundamental properties of the hydrochloride salt are summarized below.

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Property	Value	Source(s)
CAS Number	856847-77-3	[1][2][3][4][5]
Molecular Formula	$C_4H_4Cl_2N_2$	[1][2][5]
Molecular Weight	150.99 g/mol	[1][2][3][5]
Alternate Names	3-Chloro-1,2-diazine hydrochloride	[4][5]
Appearance	Solid	[6]
Purity	Typically ≥97%	[3][4]
Storage Conditions	Inert atmosphere, 2-8°C; Moisture sensitive	[7][8][9]
Solubility	Soluble in Chloroform (with heating/sonication), slightly soluble in Methanol	[6]

Spectroscopic Profile for Structural Elucidation

Accurate characterization of 3-Chloropyridazine and its hydrochloride salt is critical for confirming identity and purity before its use in multi-step syntheses. The primary analytical techniques employed are NMR, IR, and Mass Spectrometry.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
  - ^{1}H NMR: The proton NMR spectrum is expected to show distinct signals for the three protons on the pyridazine ring. The chemical shifts and coupling patterns are characteristic of the heteroaromatic system and are influenced by the electron-withdrawing effects of the nitrogen atoms and the chlorine substituent. Spectroscopic data is available from various suppliers and databases.[7][10]
  - ^{13}C NMR: The carbon spectrum provides information on the four unique carbon atoms in the pyridazine ring, with the carbon atom attached to the chlorine appearing at a characteristic downfield shift.

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- Infrared (IR) Spectroscopy: The IR spectrum will exhibit characteristic peaks corresponding to C-H, C=C, and C=N stretching vibrations within the aromatic ring, as well as the C-Cl stretch.[4]

- Mass Spectrometry (MS): Mass spectrometry is used to confirm the molecular weight of the parent compound, 3-Chloropyridazine. A typical electron impact (EI) or electrospray (ES) mass spectrum will show a molecular ion peak (M+) cluster characteristic of a compound containing one chlorine atom (with its ^{35}Cl and ^{37}Cl isotopes in an approximate 3:1 ratio).[10][11] For example, a mass spectrum of the free base, 3-Chloropyridazine, would show a prominent peak around m/z 114/116.[11]

Synthesis and Reactivity: The Chemist's Perspective

The utility of **3-Chloropyridazine hydrochloride** lies in its straightforward synthesis and predictable reactivity, making it a reliable synthetic intermediate.

Synthesis Protocol: Chlorination of Pyridazinone

The most common and efficient synthesis of 3-Chloropyridazine involves the chlorination of a pyridazinone precursor, such as 3(2H)-pyridazinone or 3-hydroxypyridazine.[11][12] Phosphorus oxychloride ($POCl_3$) is the reagent of choice for this transformation due to its efficacy in converting hydroxyl groups on heteroaromatic rings into chlorides.

Experimental Protocol: Synthesis of 3-Chloropyridazine[11][12]

- Reaction Setup: To 3(2H)-pyridazinone (1.0 eq), add phosphorus oxychloride ($POCl_3$) (approx. 10 volumes) in a flask equipped with a reflux condenser.

- Heating: Heat the reaction mixture to 90°C and maintain for 4 hours. The causality for heating is to provide the necessary activation energy for the chlorination reaction to proceed at a practical rate.

- Quenching: After cooling the reaction mixture to room temperature, it is slowly and carefully poured onto crushed ice (approx. 100g per 1g of starting material). This step is highly exothermic and must be performed with caution in a well-ventilated fume hood. The purpose

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of quenching with ice is to hydrolyze the excess reactive $POCl_3$ and to control the temperature during neutralization.

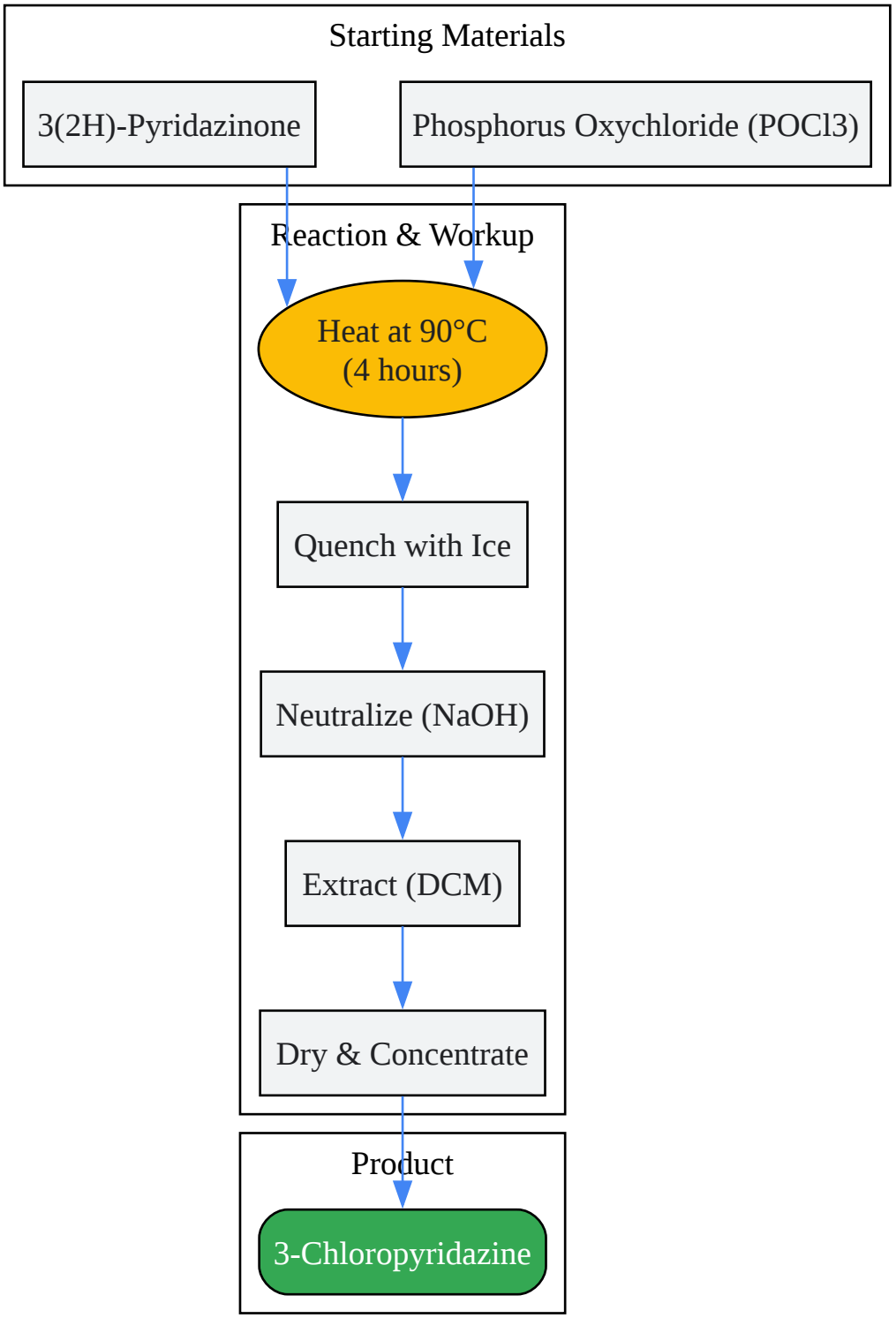
- Neutralization: The acidic aqueous mixture is then carefully basified, for example, with a 50% NaOH solution, until the pH is strongly alkaline. This step neutralizes the hydrochloric acid formed and the phosphoric acid byproducts, ensuring the product is in its free base form for extraction.

- Extraction: The aqueous layer is extracted multiple times with a suitable organic solvent like dichloromethane (CH_2Cl_2) or chloroform (3 x 150 mL).[11]

- Workup: The combined organic extracts are washed with brine to remove residual water, dried over an anhydrous drying agent (e.g., $MgSO_4$ or Na_2SO_4), and filtered.[11][12]

- Isolation: The solvent is removed under reduced pressure (rotary evaporation) to yield the crude 3-Chloropyridazine, which can be further purified by column chromatography if necessary.[11]

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Caption: Synthetic workflow for 3-Chloropyridazine.

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Core Reactivity: Nucleophilic Aromatic Substitution

The primary mode of reactivity for 3-Chloropyridazine is nucleophilic aromatic substitution (SNAr). The electron-deficient nature of the pyridazine ring, caused by the two adjacent nitrogen atoms, activates the chlorine atom at the 3-position for displacement by a wide range of nucleophiles. This reaction is the cornerstone of its utility in building more complex molecules.

Common nucleophiles include:

- Amines (primary and secondary)
- Thiols
- Alkoxides and Phenoxides
- Carbon nucleophiles (in metal-catalyzed cross-coupling reactions)



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